

An In-depth Technical Guide to the Safety of Diethylene Glycol Ethers

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Compound of Interest

Compound Name: *DIETHYLENE GLYCOL ETHYL
PENTYL ETHER*

Cat. No.: *B579879*

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Disclaimer: A specific Safety Data Sheet (SDS) for "**Diethylene Glycol Ethyl Pentyl Ether**" is not readily available in the public domain, suggesting it may be an uncommon or specialized chemical. This guide provides a comprehensive safety and technical overview based on data from structurally analogous and more common diethylene glycol ethers, namely Diethylene Glycol Monoethyl Ether, Diethylene Glycol Diethyl Ether, Diethylene Glycol Monobutyl Ether, and Diethylene Glycol Dibutyl Ether. Researchers and professionals should treat this information as a guide for handling similar compounds and exercise caution, implementing robust safety protocols appropriate for potentially hazardous chemicals.

Chemical Identification

This table summarizes the key identifiers for the selected diethylene glycol ether analogs.

Identifier	Diethylene Glycol Monoethyl Ether	Diethylene Glycol Diethyl Ether	Diethylene Glycol Monobutyl Ether	Diethylene Glycol Dibutyl Ether
Synonyms	Carbitol, 2-(2-Ethoxyethoxy)ethanol	Diethyl Carbitol, Bis(2-ethoxyethyl) ether	Butyl Carbitol, 2-(2-Butoxyethoxy)ethanol	Dibutyl Carbitol, Bis(2-butoxyethyl)ether
CAS Number	111-90-0	112-36-7	112-34-5	112-73-2
Molecular Formula	C6H14O3	C8H18O3	C8H18O3	C12H26O3
Molecular Weight	134.17 g/mol	162.23 g/mol	162.23 g/mol	218.34 g/mol

Physical and Chemical Properties

The following table outlines the key physical and chemical properties of the selected diethylene glycol ethers. These properties are crucial for safe handling, storage, and use in experimental settings.

Property	Diethylene Glycol Monoethyl Ether	Diethylene Glycol Diethyl Ether	Diethylene Glycol Monobutyl Ether	Diethylene Glycol Dibutyl Ether
Appearance	Colorless, slightly viscous liquid	Colorless liquid	Colorless liquid	Almost colorless liquid
Odor	Mild, pleasant odor	No information available	Faint, characteristic	Mild
Boiling Point	202 °C (396 °F)	180 - 190 °C (356 - 374 °F)	231 °C (448 °F)	256 °C (493 °F)
Melting Point	-45 °F (approx. -43 °C)	-44.3 °C (-47.7 °F)	-68 °C (-90 °F)	-60 °C (-76 °F)
Flash Point	96 °C (205 °F)	82 °C (179.6 °F)	100 °C (212 °F)	118 °C (245 °F)
Density	0.99 g/cm ³ at 25 °C	0.909 g/cm ³ at 25 °C	0.954 g/cm ³ at 20 °C	0.884 g/cm ³ at 20 °C
Solubility in Water	Complete	Soluble	Soluble	Slightly soluble
Vapor Pressure	0.12 mmHg at 20 °C	0.48 mmHg at 20 °C	0.02 mmHg at 20 °C	<0.01 mmHg at 20 °C
Autoignition Temperature	204 °C (399.2 °F)	174 °C (345 °F)	228 °C (442 °F)	228 °C (442 °F)

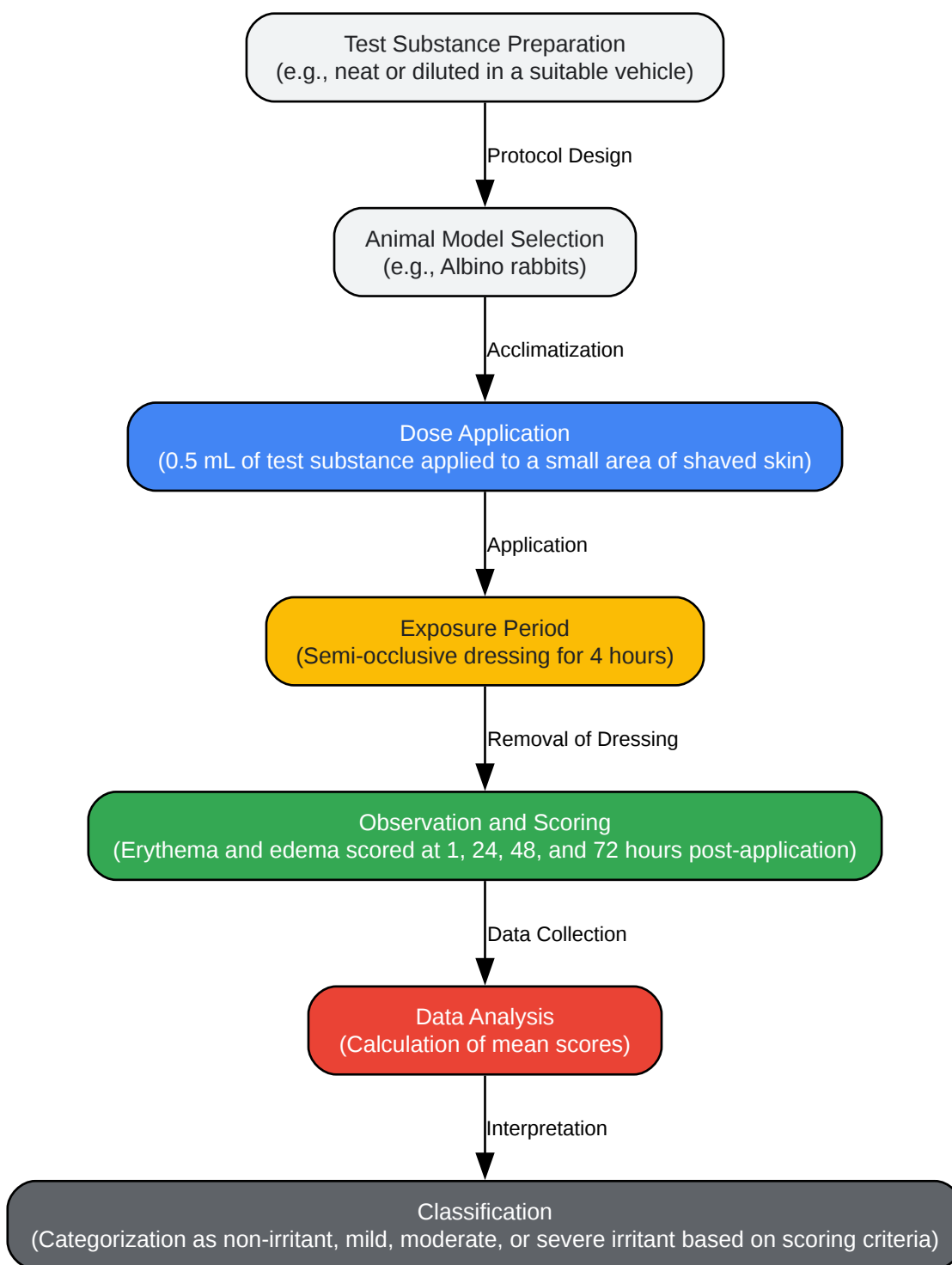
Toxicological Information

This section provides a summary of the available toxicological data. It is important to note that the toxicity can vary significantly even between closely related substances.

Parameter	Diethylene Glycol Monoethyl Ether	Diethylene Glycol Diethyl Ether	Diethylene Glycol Monobutyl Ether	Diethylene Glycol Dibutyl Ether
LD50 Oral (Rat)	8.69 g/kg	>2,000 mg/kg	3,305 mg/kg	3,900 mg/kg
LD50 Dermal (Rabbit)	9,143 mg/kg	>5,000 mg/kg	2,764 mg/kg	3,600 mg/kg
Skin Irritation	May cause mild skin irritation	Causes skin irritation	Slight skin irritation with prolonged contact	May cause mild skin irritation
Eye Irritation	Moderate irritation	Causes serious eye irritation	Causes serious eye irritation	May cause mild eye irritation
Inhalation Hazard	May cause respiratory tract irritation	May cause respiratory tract irritation	May cause respiratory tract irritation	May cause respiratory tract irritation
Reproductive Toxicity	Not considered a reproductive toxicant in animal studies	May damage fertility or the unborn child	No relevant data found	No information found
Carcinogenicity	Not classified as a carcinogen	Not classified as a carcinogen by IARC, NTP, or OSHA	Not classified as a carcinogen	No information found

Experimental Protocols: Skin Irritation Assessment Workflow

The following diagram illustrates a generalized workflow for assessing the skin irritation potential of a diethylene glycol ether, based on standard toxicological testing procedures.



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